

# Safety and handling precautions for 2-Bromo-6-methylbenzo[d]thiazole

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## Compound of Interest

Compound Name: 2-Bromo-6-methylbenzo[d]thiazole

Cat. No.: B1279625

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An In-depth Technical Guide to the Safety and Handling of **2-Bromo-6-methylbenzo[d]thiazole**

For Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** This document is intended as a technical guide for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Chemical Identification

**2-Bromo-6-methylbenzo[d]thiazole** is a halogenated heterocyclic compound belonging to the benzothiazole class. Benzothiazole derivatives are recognized as privileged scaffolds in medicinal chemistry, exhibiting a wide array of biological activities.<sup>[1][2][3][4]</sup> Understanding the specific properties and handling requirements of this analog is critical for its safe application in research and development.

Identifier	Value
Chemical Name	2-Bromo-6-methylbenzo[d]thiazole
Synonyms	6-Bromo-2-methyl-1,3-benzothiazole, 2-Methyl-6-bromobenzothiazole[5]
CAS Number	5304-21-2[5][6]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrNS[5][6]
Molecular Weight	228.11 g/mol [5][6]
Structure	

Table 1: Chemical Identification of **2-Bromo-6-methylbenzo[d]thiazole**.

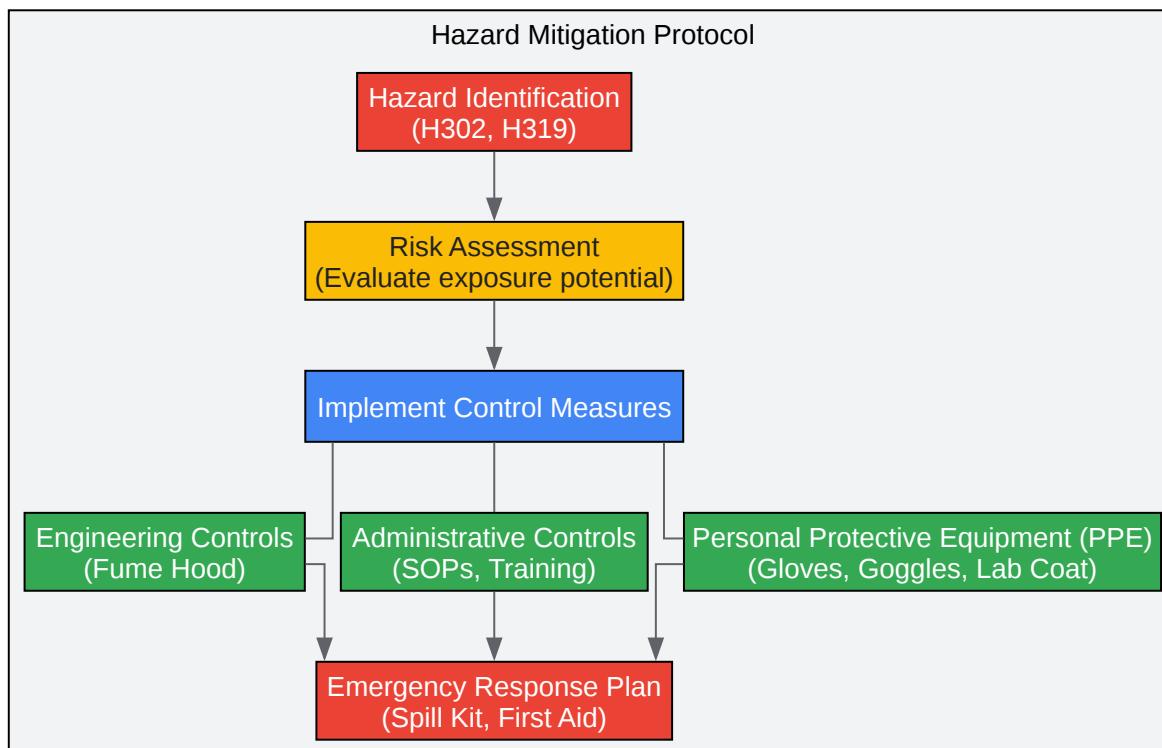
## Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are ingestion, skin contact, and eye contact.

GHS Classification	Code	Description
Pictogram	GHS07 (Exclamation Mark)[5][6]	
Signal Word	Warning[5][6]	
Hazard Statements	H302	Harmful if swallowed.[5][6]
H319	Causes serious eye irritation. [5][6]	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
Precautionary Statements	P305+P351+P338	

Table 2: GHS Hazard Classification.

The logical workflow for mitigating these hazards involves a systematic process of identification, assessment, and control.



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Figure 1: Hazard Mitigation Workflow for **2-Bromo-6-methylbenzo[d]thiazole**.

## Physical and Chemical Properties

Property	Value	Reference
Physical Form	Solid	<a href="#">[5]</a> <a href="#">[6]</a>
Color	Beige	<a href="#">[5]</a>
Melting Point	82-84 °C	<a href="#">[5]</a>
Boiling Point	299.1 ± 13.0 °C (Predicted)	<a href="#">[5]</a>
Density	1.644 ± 0.06 g/cm³ (Predicted)	<a href="#">[5]</a>
pKa	1.00 ± 0.10 (Predicted)	<a href="#">[5]</a>
Solubility	Data not available. General benzothiazoles are slightly soluble in water but soluble in organic solvents like ether and acetone.	<a href="#">[7]</a>

Table 3: Physical and Chemical Properties.

## Handling, Storage, and Personal Protection

Safe handling and storage are paramount to minimize exposure risk.

### 4.1 Engineering Controls:

- Handle exclusively in a well-ventilated area, preferably within a certified chemical fume hood.  
[\[8\]](#)[\[9\]](#)

4.2 Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent direct contact.

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).	[8]
Skin Protection	Impervious gloves (e.g., nitrile rubber), a flame-resistant lab coat, and closed-toe shoes.	[8][9]
Respiratory Protection	Not required under normal use with adequate engineering controls. If dusts are generated or exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.	[8]

Table 4: Personal Protective Equipment (PPE) Recommendations.

#### 4.3 Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8][10]
- Keep away from incompatible materials such as strong oxidizing agents.[11]
- Store at room temperature.[5][6]

## First Aid and Emergency Procedures

5.1 First Aid Measures: Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8][9]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[8]
Ingestion	Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a physician or poison control center immediately.	[9]
Inhalation	Move victim to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.	[10]

Table 5: First Aid Measures.

## 5.2 Accidental Release Measures:

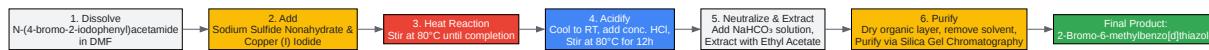
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as outlined in Table 4. Avoid dust formation.[9][10]
- Environmental Precautions: Prevent the material from entering drains or waterways.[9][12]
- Containment and Cleanup: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[10]

### 5.3 Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[8][10]
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), sulfur oxides, and hydrogen bromide.[10][11]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][11]

## Experimental Protocols

6.1 Synthesis of **2-Bromo-6-methylbenzo[d]thiazole**: The following is a representative synthesis protocol adapted from the literature.[5] All steps must be performed in a chemical fume hood with appropriate PPE.



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Figure 2: General Workflow for the Synthesis of **2-Bromo-6-methylbenzo[d]thiazole**.

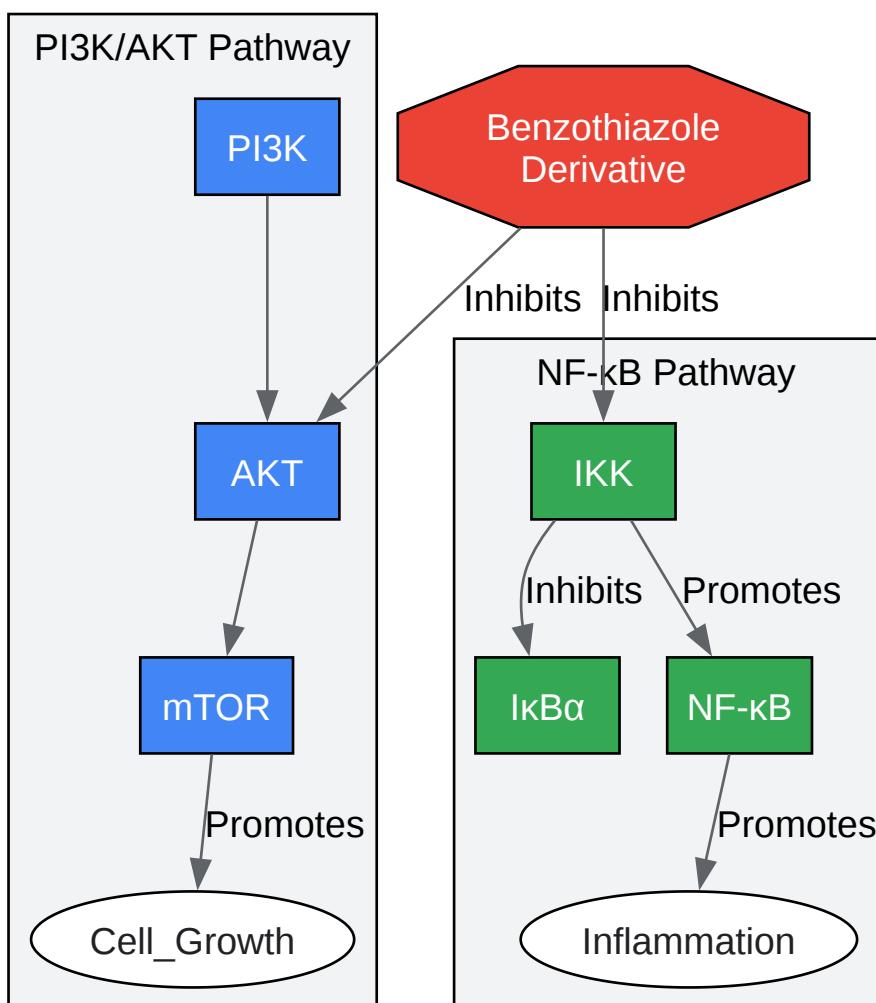
### Methodology:

- N-(4-bromo-2-iodophenyl)acetamide is dissolved in N,N-dimethylformamide (DMF).[5]
- Sodium sulfide nonahydrate and a catalytic amount of copper (I) iodide are added to the solution.[5]
- The reaction mixture is stirred at 80 °C and monitored for completion (e.g., by TLC or HPLC). [5]

- After completion, the mixture is cooled to room temperature, and concentrated hydrochloric acid is added. The mixture is then stirred at 80 °C for approximately 12 hours.[5]
- The reaction is neutralized with a saturated aqueous sodium bicarbonate solution.[5]
- The product is extracted using an organic solvent such as ethyl acetate.[5]
- The combined organic layers are washed, dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure.[5]
- The resulting residue is purified by silica gel column chromatography to yield the final product.[5]

## Potential Biological Activity and Signaling

Benzothiazole derivatives are known to modulate key cellular signaling pathways, which is a basis for their therapeutic potential in areas like oncology and inflammation.[1][3] While the specific activity of **2-Bromo-6-methylbenzo[d]thiazole** requires empirical validation, related compounds are known to interact with pathways such as PI3K/AKT and NF-κB.[1]



Potential Signaling Pathways Modulated by Benzothiazole Derivatives

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Figure 3: Potential modulation of PI3K/AKT and NF-κB pathways by benzothiazole derivatives.

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